

Essential Safety and Operational Guidance for Handling 306-O12B-3

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Compound of Interest

Compound Name: 306-O12B-3

Cat. No.: B15577730

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For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety, handling, and disposal information for the ionizable cationic lipidoid **306-O12B-3** (CAS Number: 2982842-90-8). Adherence to these guidelines is essential to ensure personal safety and maintain the integrity of your research. **306-O12B-3** is primarily utilized in the formulation of lipid nanoparticles (LNPs) for the delivery of therapeutics such as antisense oligonucleotides (ASOs).^{[1][2]}

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **306-O12B-3** to minimize exposure and ensure a safe laboratory environment. The Safety Data Sheet (SDS) explicitly states the requirement to "Wear protective gloves/protective clothing/eye protection/face protection" (Precautionary Statement P280).^[3]

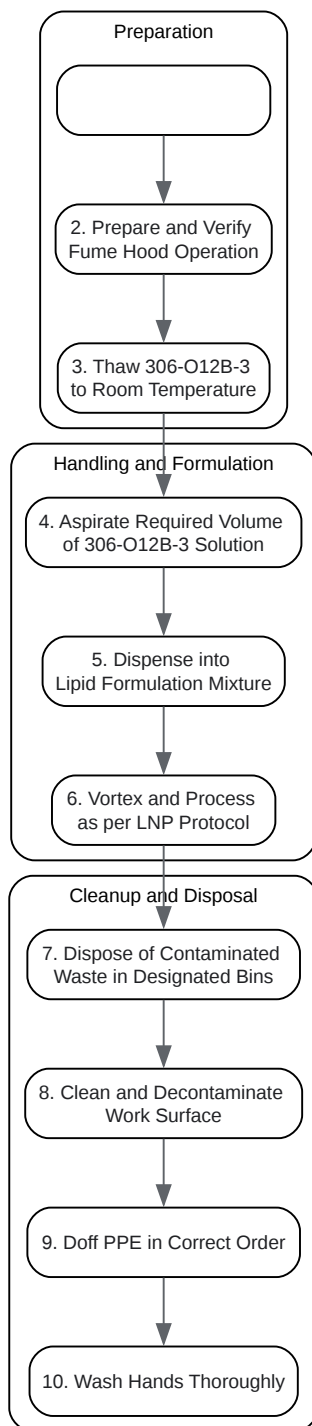
PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory where 306-O12B-3 is handled.
Face Shield	Recommended when there is a risk of splashing, such as during bulk handling or formulation.	
Hand Protection	Chemical-Resistant Gloves	Nitrile or other appropriate chemically resistant gloves should be worn. Inspect gloves for integrity before use and change them frequently.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn, fully buttoned, to protect skin and personal clothing.
Chemical-Resistant Apron	Recommended when handling larger quantities or during procedures with a high risk of splashing.	
Respiratory Protection	Fume Hood	All handling of 306-O12B-3, especially when in its methyl acetate solution, should be conducted in a certified chemical fume hood to avoid inhalation of vapors.

Operational Plan: Handling and Formulation

306-O12B-3 is provided as a 10 mg/ml solution in methyl acetate and should be stored at -20°C.[1] The following step-by-step procedure outlines the safe handling of this compound during the preparation of lipid nanoparticles.

Preparation and Handling Workflow

Workflow for Safe Handling of 306-O12B-3

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*Workflow for the safe handling of **306-O12B-3**.***Experimental Protocol: General Lipid Nanoparticle (LNP) Formulation**

While specific experimental conditions will vary, a general protocol for formulating LNPs using **306-O12B-3** involves the following steps, which should be adapted to your specific research needs.

- **Preparation of Lipid Stock Solutions:** Prepare stock solutions of **306-O12B-3**, cholesterol, and any helper lipids (e.g., DSPC, PEG-lipid) in a suitable solvent, typically ethanol.
- **Preparation of Aqueous Phase:** Prepare the aqueous buffer system containing the nucleic acid cargo (e.g., ASO, siRNA, mRNA).
- **Mixing and LNP Formation:** Rapidly mix the lipid-ethanol solution with the aqueous nucleic acid solution using a microfluidic mixing device or by manual injection under controlled conditions. The acidic pH of the aqueous buffer facilitates the encapsulation of the negatively charged nucleic acid by the ionizable **306-O12B-3**.
- **Dialysis and Concentration:** Dialyze the resulting LNP solution against a neutral pH buffer (e.g., PBS) to remove the ethanol and raise the pH, resulting in more neutral and stable nanoparticles. Concentrate the LNP formulation as needed using appropriate ultrafiltration methods.
- **Characterization:** Characterize the LNPs for size, polydispersity, zeta potential, and encapsulation efficiency.

Disposal Plan

Proper disposal of **306-O12B-3** and any contaminated materials is crucial to prevent environmental contamination and ensure laboratory safety.

Waste Type	Disposal Procedure
Unused 306-O12B-3 Solution	Dispose of as hazardous chemical waste in a designated, properly labeled, and sealed container. Follow your institution's specific guidelines for solvent and chemical waste disposal.
Contaminated Consumables	All consumables that have come into contact with 306-O12B-3 (e.g., pipette tips, microfuge tubes, gloves) should be disposed of in a designated hazardous waste container.
Liquid Waste from Experiments	Aqueous and organic waste streams from the LNP formulation process should be collected separately in labeled hazardous waste containers. Do not pour down the drain.

Toxicological and Safety Data

Preclinical studies in mice have provided some initial safety data for LNP formulations containing **306-O12B-3**.

Endpoint	Result	Species	Reference
Liver and Kidney Toxicity	No observed liver or kidney toxicity at doses up to 5 mg/kg of an ASO/LNP formulation.	Mouse	[4]
Hepatotoxicity and Nephrotoxicity	Did not cause hepatotoxicity or nephrotoxicity in preclinical mouse studies.	Mouse	[5]

It is important to note that this compound is for research use only and is not for human or veterinary use.[6] The full toxicological properties have not been thoroughly investigated. Therefore, it should be handled with the utmost care, assuming it is potentially hazardous.

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